Operational Guide: Handling, Safety, and Logistics for D-Lactose-1-13C

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Compound of Interest

Compound Name:	*D-Lactose-1-13C*
Cat. No.:	*B13362691*

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Executive Safety & Operational Summary

D-Lactose-1-13C is a stable isotope-labeled disaccharide primarily used in metabolic tracking (e.g., gastric emptying rates, lactase deficiency diagnosis). Unlike radioisotopes (

), it is non-radioactive, non-toxic, and chemically identical to natural lactose.

However, its high cost and application in high-sensitivity Mass Spectrometry (IRMS) or breath analysis require a handling protocol that prioritizes isotopic integrity over standard hazard containment. The primary operational risks are hygroscopic degradation (moisture absorption) and isotopic dilution (contamination with natural abundance carbon).

Core Directives

- Safety Level: Biosafety Level 1 (BSL-1) / Chemical Safety Level 1.
- Critical Control Point: Prevention of cross-contamination with natural sugars or biological carbon sources (skin oils, dust).
- Storage: Desiccated environment at Room Temperature (

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Physicochemical Profile

Understanding the physical properties is essential for accurate dosing and stability management.

Property	Specification	Operational Implication
Chemical Formula		Labeled at C1 position (Glucose moiety).[1][2][3][4]
Molecular Weight	~343.3 g/mol (Anhydrous)	Adjust calculations for hydration state (often Monohydrate).
Solubility	High in Water (~200 g/L)	Dissolves extensively but slowly; requires agitation.
Hygroscopicity	Moderate to High	CRITICAL: Rapidly absorbs moisture from air, altering mass accuracy.
Stability	>2 Years (if sealed)	Susceptible to bacterial fermentation if in solution.

Risk Assessment & Personal Protective Equipment (PPE)

While the compound poses minimal risk to the operator, the operator poses a significant risk to the compound (contamination).

PPE Matrix: User vs. Product Protection

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Equipment	Specification	Rationale (User Safety)	Rationale (Product Integrity)
Gloves	Nitrile (Powder-Free)	Minor irritation protection.	Prevents transfer of skin oils/keratin (carbon sources) to the sample.
Lab Coat	Cotton/Poly Blend	Standard splash protection.	Prevents shedding of clothing fibers into the weighing boat.
Respiratory	N95 (Optional)	Nuisance dust protection.	Prevents exhaled moisture/CO2 from contaminating the immediate weighing zone.
Eye Wear	Safety Glasses	Dust/Splash protection.[5]	Standard compliance.

> *Expert Insight: In stable isotope labs, we treat*
>
> compounds like RNA. The goal is to avoid introducing "foreign carbon." Even a fingerprint contains enough natural carbon to skew high-sensitivity IRMS (Isotope Ratio Mass Spectrometry) baselines.

Operational Protocols

Phase A: Receipt and Storage[6]

- Inspection: Upon receipt, verify the seal integrity. If the bottle is cracked or the seal is broken, the isotopic enrichment (atom % excess) may be compromised by moisture exchange.

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- Desiccation: Store the primary container inside a secondary desiccator cabinet or a jar with active silica gel.
- Temperature: Ambient storage is acceptable. Refrigeration is not recommended for the powder, as condensation will form inside the bottle upon opening, causing caking and hydrolysis.

Phase B: Weighing and Solubilization (The "Dry-Box" Technique)

Prerequisite: Allow container to equilibrate to room temperature before opening.

- Static Control: Use an anti-static gun or wipe on the weighing boat. Charged lactose powder is "flighty" and will disperse, leading to mass loss.
- Aliquot: Use a clean, stainless steel spatula. Do not use wood or plastic that may shed carbon particles.
- Closing: Immediately recap the bottle. If high humidity (>50%) is present, purge the headspace with dry Nitrogen (

) gas before sealing to extend shelf life.
- Dissolution:
  - Use HPLC-grade water or Milli-Q water (18.2 MΩ).
  - Note: Lactose dissolves endothermically. Slight warming (

) accelerates dissolution.
  - Sterility: If preparing for in vivo use (e.g., breath test), pass the solution through a 0.22 µm PES syringe filter. Do not autoclave the solution, as heat can induce Maillard reactions (browning) if trace proteins are present, or slight hydrolysis.

Phase C: Experimental Workflow Visualization

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The following diagram outlines the critical path for handling **D-Lactose-1-13C**, highlighting decision nodes for clinical vs. analytical use.

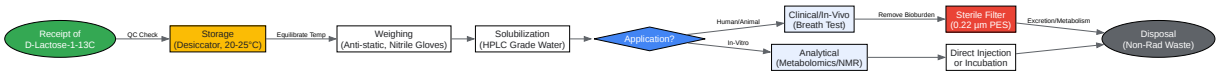

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Figure 1: Operational workflow for **D-Lactose-1-13C**, distinguishing between clinical (sterile) and analytical pathways.

Disposal and Regulatory Compliance

A common misconception is that

compounds require radioactive disposal. They do not.

- Regulatory Status: **D-Lactose-1-13C** is a stable isotope. It does not decay and emits no ionizing radiation.
- Waste Classification:
  - Pure Compound: Can often be treated as non-hazardous organic waste.
  - Mixed Waste: If mixed with solvents (acetonitrile, methanol) for LC-MS, dispose of according to the solvent's hazard class.
  - Biological Waste: If contained in urine/breath bags/plasma, dispose of as Biohazard (red bag) waste, not because of the isotope, but because of the biological matrix.
- Labeling: Deface the original bottle label before recycling the glass/plastic container to prevent confusion in the waste stream.

Emergency Procedures

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In the event of a spill:

- Dry Spill (Powder):
  - Recovery: If the surface was clean, you may attempt to recover high-value material. However, for GLP/GMP work, discard spilled material to guarantee purity.
  - Cleanup: Sweep up with a brush and pan. Wipe surface with a damp cloth. No special neutralization is required.[6]
- Wet Spill (Solution):
  - Absorb with paper towels. The area may become sticky (sugar residue); clean with warm water and detergent.
- Exposure:
  - Inhalation:[4][6] Move to fresh air.[4][5][6][7] (Nuisance dust).[2][8]
  - Skin/Eyes: Rinse with water.[9] (Non-irritant, but good practice).

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